

An In-depth Technical Guide to the Physical Properties of Diethylzinc Liquid

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Compound of Interest

Compound Name: Diethylzinc

Cat. No.: B1219324

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **diethylzinc** (DEZ), a highly reactive organozinc compound with significant applications in organic synthesis and materials science. The information is presented to facilitate its use in research, development, and manufacturing environments, with a strong emphasis on quantitative data, experimental context, and safety considerations.

Core Physical and Thermodynamic Properties

Diethylzinc is a colorless, mobile liquid with a characteristic garlic-like odor. It is a pyrophoric material, meaning it ignites spontaneously upon exposure to air, and it reacts violently with water.^[1] These properties necessitate handling under a dry, inert atmosphere.^{[2][3]}

The following tables summarize the key physical and thermodynamic properties of **diethylzinc** liquid.

Table 1: General and Physical Properties of **Diethylzinc**

Property	Value	Notes
Molecular Formula	C ₄ H ₁₀ Zn	
Molecular Weight	123.5 g/mol	[1]
Appearance	Colorless, mobile liquid	[1]
Odor	Garlic-like	[1]
Density	1.205 g/mL at 25 °C	
Boiling Point	117-118 °C at 760 mmHg	
Melting Point	-28 °C	
Refractive Index (n ²⁰ /D)	1.498	
Viscosity	0.7 mPa·s at 21 °C	[4]
Surface Tension	(Not available)	
Solubility	Miscible with ether, petroleum ether, benzene, and other hydrocarbons.[1]	Reacts violently with water and alcohols.

Table 2: Thermodynamic Properties of **Diethylzinc**

Property	Value	Notes
Vapor Pressure	16 mmHg at 20 °C	
Heat of Vaporization	326 J/g	
Heat of Combustion	(Not available)	
Heat of Formation (Liquid)	17 kJ/mol	
Specific Heat	1.502 J/g·°C at 57 °C	
Autoignition Temperature	Spontaneously ignites in air	[1]
Flash Point	Not applicable (pyrophoric)	

Experimental Protocols

Accurate determination of the physical properties of a pyrophoric and air-sensitive compound like **diethylzinc** requires specialized equipment and adherence to strict inert atmosphere techniques. General methodologies are adapted to ensure safety and prevent decomposition of the sample.

General Safety and Handling Precautions

All manipulations of **diethylzinc** must be performed in a glove box or under an inert atmosphere (e.g., dry nitrogen or argon) using Schlenk line techniques.^{[2][3][5]} All glassware must be rigorously dried, and solvents must be anhydrous. Personal protective equipment, including fire-resistant lab coats, safety glasses, and appropriate gloves, is mandatory.^[6] An appropriate fire extinguisher (e.g., Class D for combustible metals) and a container of powdered lime or dry sand should be readily accessible for spill control.^[7]

Determination of Density

The density of **diethylzinc** can be determined using a pycnometer that has been adapted for use with air-sensitive liquids.

Methodology:

- **Preparation:** A gas-tight pycnometer of known volume is thoroughly dried in an oven and then cooled under a stream of inert gas.
- **Tare Weight:** The empty, sealed pycnometer is weighed to obtain its tare mass.
- **Filling:** Inside a glovebox, the pycnometer is carefully filled with **diethylzinc**. The container is sealed to prevent any contact with air.
- **Equilibration and Weighing:** The filled pycnometer is placed in a constant-temperature bath until thermal equilibrium is reached. It is then removed, carefully cleaned and dried on the exterior, and weighed.
- **Calculation:** The density is calculated by dividing the mass of the **diethylzinc** (filled weight minus tare weight) by the known volume of the pycnometer.

Determination of Viscosity

The viscosity of **diethylzinc** can be measured using a modified Ostwald viscometer designed for operation within a closed, inert-atmosphere system.

Methodology:

- **Apparatus Setup:** A sealed Ostwald viscometer is connected to a Schlenk line. The viscometer is placed in a constant-temperature bath.
- **Sample Transfer:** **Diethylzinc** is transferred into the viscometer via a cannula under a positive pressure of inert gas.
- **Measurement:** The liquid is drawn up into the upper bulb of the viscometer by applying a slight vacuum. The time taken for the liquid meniscus to fall between two calibrated marks is measured.
- **Calculation:** The kinematic viscosity is calculated using the formula $\eta = K * t$, where K is the viscometer constant and t is the flow time. The dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of **diethylzinc** at the same temperature.

Determination of Vapor Pressure

The vapor pressure of **diethylzinc** can be determined using a static or dynamic method with an apparatus designed to handle air-sensitive and potentially decomposing compounds.

Methodology (Static Method):

- **Apparatus:** A thermostatted vessel connected to a pressure transducer, all within a system that can be evacuated and backfilled with an inert gas.
- **Sample Introduction:** A small, degassed sample of **diethylzinc** is introduced into the vessel under an inert atmosphere.
- **Equilibration:** The vessel is immersed in a constant-temperature bath, and the system is allowed to reach thermal and vapor-liquid equilibrium.

- **Measurement:** The pressure of the vapor in equilibrium with the liquid is measured by the pressure transducer. This is repeated at various temperatures to obtain the vapor pressure curve.

Determination of Heat of Vaporization

The heat of vaporization can be determined calorimetrically or calculated from vapor pressure data using the Clausius-Clapeyron equation.

Methodology (Calorimetric):

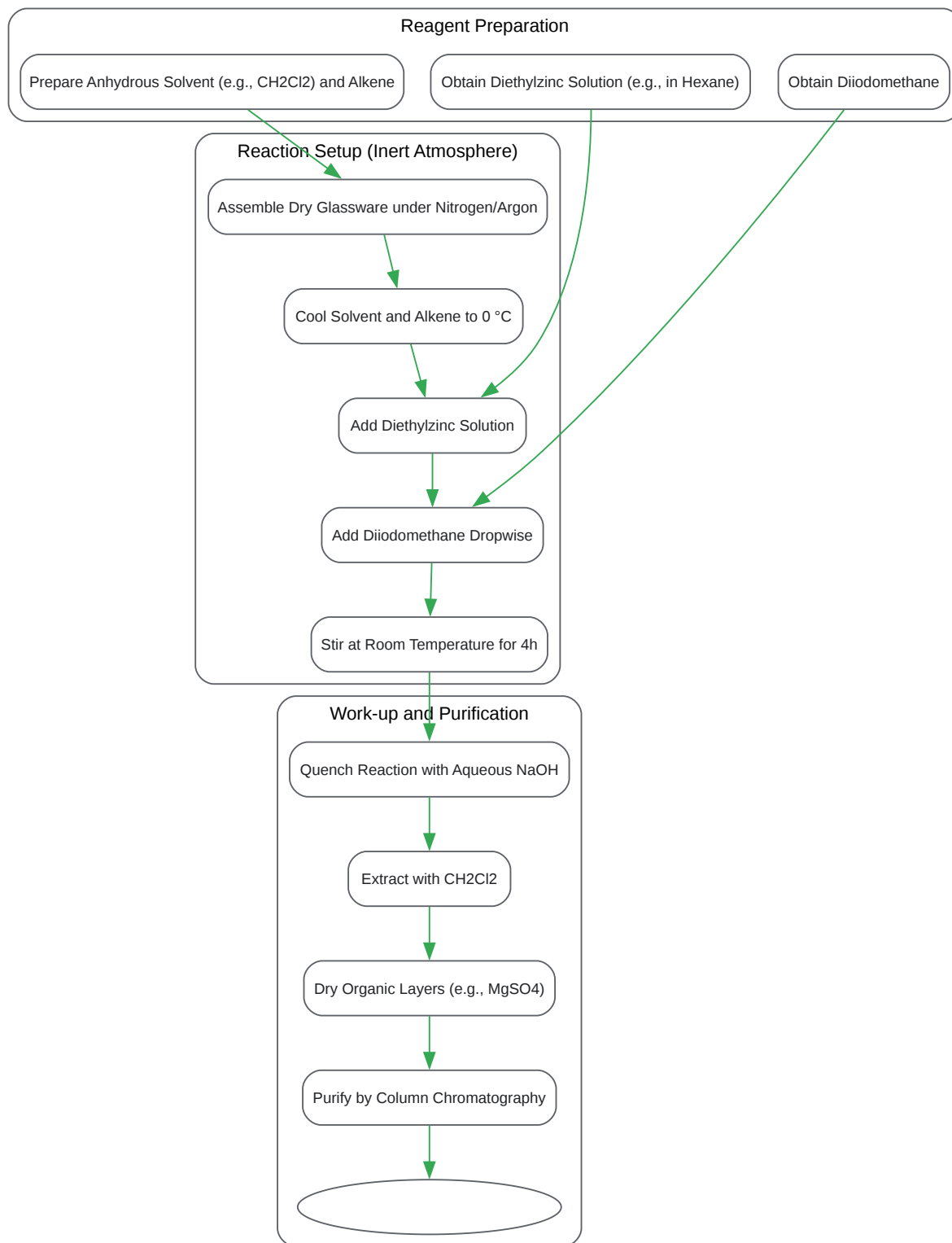
- **Apparatus:** A specialized vaporization calorimeter designed for reactive compounds is used. This often involves a Calvet-type calorimeter.
- **Procedure:** A known amount of **diethylzinc** is vaporized at a constant temperature within the calorimeter.
- **Measurement:** The heat absorbed during the vaporization process is measured.
- **Calculation:** The molar enthalpy of vaporization is calculated by dividing the measured heat by the number of moles of the vaporized sample.

Key Reactions and Experimental Workflows

Diethylzinc is a versatile reagent in organic chemistry. Below are representations of a common synthetic application and a catalytic cycle.

Experimental Workflow: Simmons-Smith Cyclopropanation

The Simmons-Smith reaction is a widely used method for the stereospecific synthesis of cyclopropanes from alkenes. The Furukawa modification utilizes **diethylzinc**.^[8]

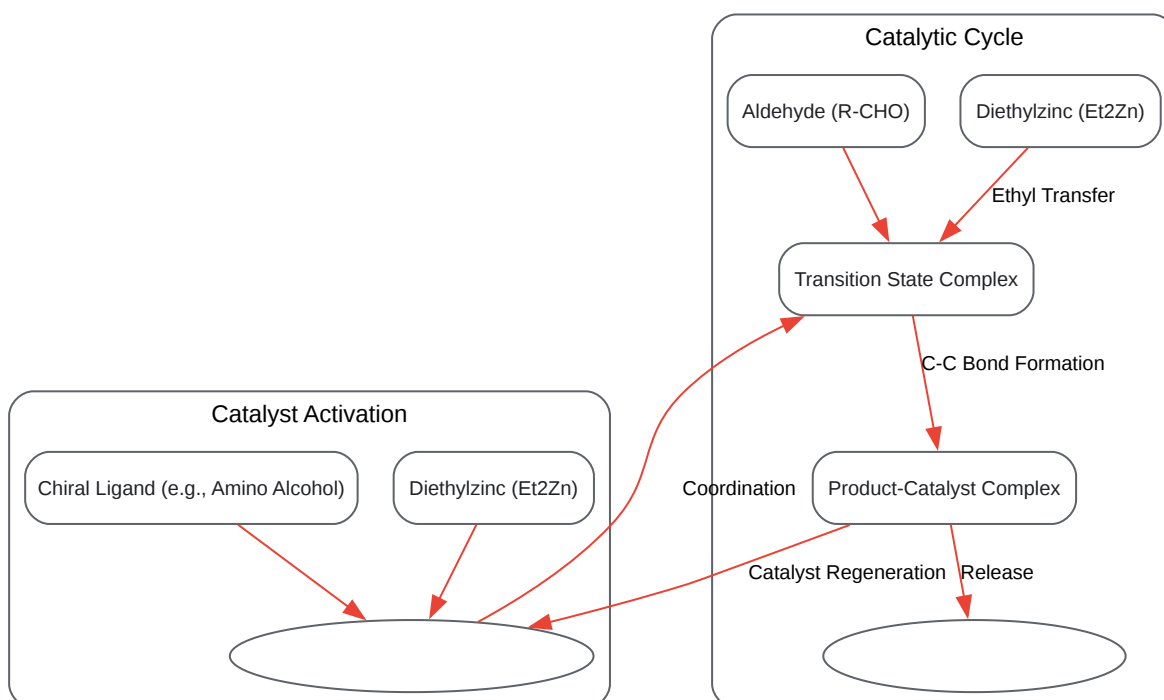


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Simmons-Smith Cyclopropanation Workflow

Signaling Pathway: Catalytic Asymmetric Addition to Aldehydes

Diethylzinc can be used for the enantioselective addition of an ethyl group to aldehydes, a key C-C bond-forming reaction, when in the presence of a chiral catalyst.[9]



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Asymmetric Addition of **Diethylzinc** to an Aldehyde

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